

physicochemical properties of 7-Chloro-4-nitrobenzofuran

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Compound of Interest

Compound Name: 7-Chloro-4-nitrobenzofuran

CAS No.: 115491-60-6

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An In-depth Technical Guide to the Physicochemical Properties of 4-Chloro-7-nitrobenzofurazan (NBD-Cl)

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, reactivity, and applications of 4-Chloro-7-nitrobenzofurazan, a pivotal reagent in modern biochemical and analytical sciences. Commonly known as NBD-Cl, this compound is a highly sensitive chromogenic and fluorogenic agent extensively utilized for the derivatization of primary and secondary amines, as well as thiols. This document consolidates critical data on its physical characteristics, spectroscopic profile, and chemical behavior. Furthermore, it offers detailed, field-proven protocols for its application in analytical workflows and outlines essential safety and handling procedures. Designed for researchers, scientists, and drug development professionals, this guide serves as an authoritative resource, blending foundational scientific principles with practical, application-oriented insights.

Introduction: The Role of NBD-Cl in Analytical Chemistry

4-Chloro-7-nitrobenzofurazan (NBD-Cl) is a preeminent derivatizing agent, valued for its ability to convert non-fluorescent, amine- and thiol-containing molecules into highly fluorescent products.[1][2] While the parent NBD-Cl molecule itself is non-fluorescent, its reaction with nucleophiles such as the amino groups found in amino acids, peptides, and pharmaceuticals results in adducts with strong fluorescence, typically exhibiting excitation maxima around 465-478 nm and emission maxima in the 512-540 nm range.[2][3] This property forms the basis of its widespread use in sensitive quantification methods, including high-performance liquid chromatography (HPLC), spectrofluorimetry, and fluorescence microscopy.[1][3][4] The significant environmental sensitivity of the NBD fluorophore—whose fluorescence quantum yield can change based on the polarity of its local environment—further extends its utility as a probe for studying molecular interactions and protein conformation.

Chemical Identity and Physical Properties

A Note on Nomenclature: The topic requested was "**7-Chloro-4-nitrobenzofuran**." However, the vast majority of scientific literature and commercially available reagents refer to the structurally related but distinct compound 4-Chloro-7-nitrobenzofurazan, also known as 4-chloro-7-nitro-2,1,3-benzoxadiazole or NBD-Cl.[1] Given its prevalence and the extensive data available, this guide focuses on the latter, which is the compound almost certainly intended for laboratory applications.

The fundamental structure of NBD-Cl is a benzoxadiazole core substituted with a chloro group and a nitro group.

Caption: Chemical structure of 4-Chloro-7-nitrobenzofurazan (NBD-Cl).

The core physicochemical properties of NBD-Cl are summarized below, providing essential data for experimental design and safety assessments.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂ ClN ₃ O ₃	[5]
Molecular Weight	199.55 g/mol	[5]
CAS Number	10199-89-0	[5]
Appearance	Yellow to light brown crystalline powder	[1]
Melting Point	95.5 - 99 °C	[1][6]
Boiling Point	~288 °C	[6]
Solubility	Soluble in chloroform, methanol, DMSO, DMF	[1][5]
Water Solubility	Low (Predicted: 1.71e-4 g/L)	[6]
LogKow (Octanol-Water Partition)	2.65	[6]
Density	~1.49 g/cm ³	[6]

Spectroscopic Profile

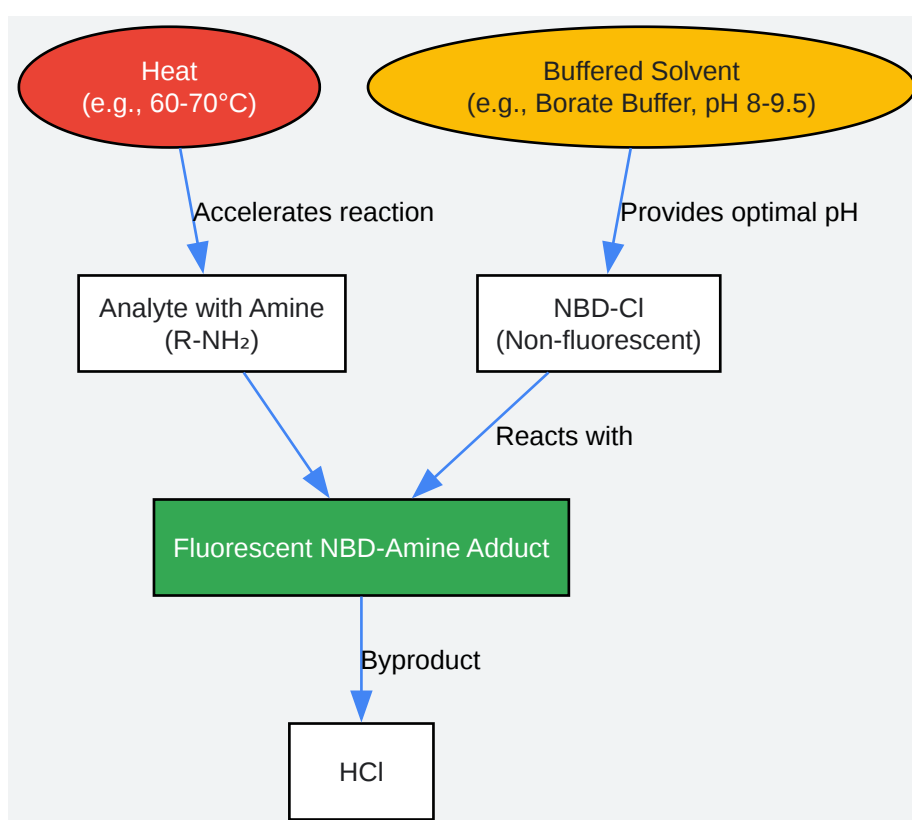
The utility of NBD-Cl is rooted in its spectroscopic properties, particularly the shift upon reaction with nucleophiles.

- Parent Compound (NBD-Cl): The unreacted molecule has a distinct UV-visible absorption maximum.
 - λ_{max} (Absorption): 336 nm[7]
 - Molar Extinction Coefficient (ϵ): 8,130 M⁻¹cm⁻¹[7]
- NBD-Amine Adducts: Upon reaction with a primary or secondary amine, the resulting derivative becomes strongly fluorescent.
 - λ_{ex} (Excitation): ~464 - 478 nm[2][3]

- λ_{em} (Emission): ~512 - 540 nm[2][3]
- NBD-Thiol Adducts: NBD-Cl also reacts with sulfhydryl groups, though the resulting adducts are noted to be significantly less fluorescent than their amine counterparts.[2]

Reactivity and Derivatization Mechanism

The primary mode of action for NBD-Cl is a nucleophilic aromatic substitution reaction. The electron-withdrawing effects of the nitro group and the benzofurazan ring system make the chlorine-bearing carbon highly electrophilic and susceptible to attack by nucleophiles.



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Caption: Reaction workflow for the derivatization of an amine with NBD-Cl.

This reaction is highly efficient with primary and secondary aliphatic amines. The choice of reaction conditions, particularly pH, is critical. A moderately basic environment (pH 8-9.5) is typically employed to ensure the amine is in its deprotonated, nucleophilic state without causing significant hydrolysis of the NBD-Cl reagent. The reaction with thiol compounds

proceeds similarly but can sometimes involve more complex kinetics, potentially forming reversible Meisenheimer-type complexes as intermediates.[8]

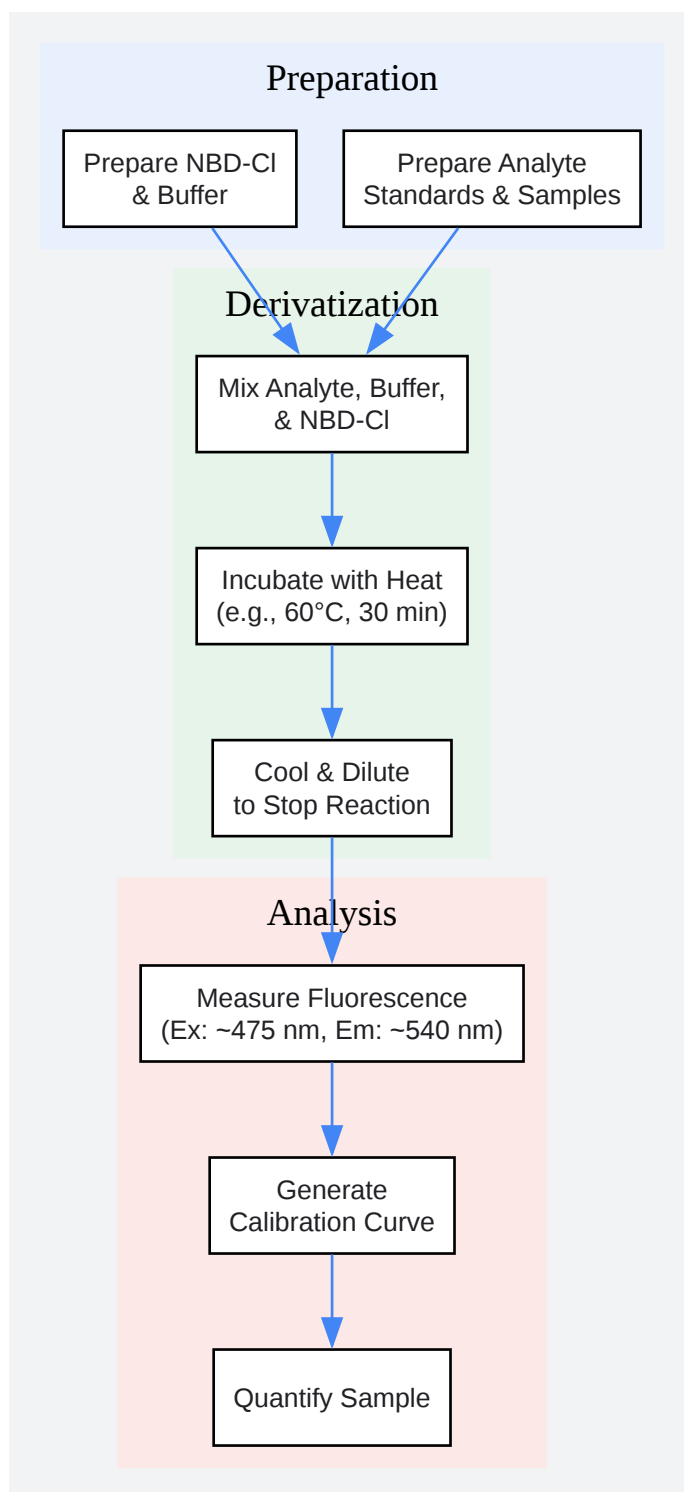
Experimental Protocols

Protocol 1: General Procedure for Spectrofluorimetric Quantification of an Amine

This protocol provides a generalized workflow for derivatizing an amine-containing analyte for quantification. Causality: Each step is designed to maximize the reaction yield and ensure reproducible results. The specific concentrations, volumes, and incubation times should be optimized for each unique analyte.

- Reagent Preparation:
 - NBD-Cl Stock Solution: Prepare a ~1 mg/mL solution of NBD-Cl in a dry, polar aprotic solvent like acetonitrile or DMSO. Store this solution protected from light. Rationale: Using a non-aqueous solvent prevents premature hydrolysis of the reagent.
 - Buffer Solution: Prepare a borate buffer (e.g., 0.1 M) and adjust the pH to ~9.0. Rationale: This pH deprotonates the amine analyte, making it a potent nucleophile, while minimizing reagent degradation.
 - Analyte Standard Solutions: Prepare a series of standard solutions of your analyte in the appropriate solvent (e.g., water or buffer).
- Derivatization Reaction:
 - In a microcentrifuge tube or glass vial, combine 100 μ L of the analyte standard (or sample), 200 μ L of the borate buffer, and 100 μ L of the NBD-Cl solution.
 - Vortex the mixture gently to ensure homogeneity.
 - Incubate the reaction mixture in a water bath or heating block at 60°C for 30 minutes. Protect from light. Rationale: Heating accelerates the substitution reaction, ensuring it proceeds to completion in a reasonable timeframe.
 - After incubation, cool the mixture to room temperature.

- Add 1.0 mL of a suitable diluting solvent (e.g., methanol or acetonitrile) to stop the reaction and dilute the sample for measurement.[3]
- Spectrofluorimetric Analysis:
 - Transfer the final solution to a quartz cuvette.
 - Set the spectrofluorometer to the optimized excitation wavelength (typically ~470-475 nm) and measure the emission spectrum, noting the intensity at the emission maximum (~530-540 nm).[3][4]
 - Construct a calibration curve by plotting the fluorescence intensity versus the concentration of the prepared standards.
 - Determine the concentration of the unknown sample using the calibration curve.



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Caption: General analytical workflow for amine quantification using NBD-Cl.

Protocol 2: Safe Handling and Storage

Adherence to proper safety protocols is mandatory when working with NBD-Cl.

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields or chemical goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile or PVC).[9][10]
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.[9][11] Avoid all personal contact. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after use.[9]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [10][11] Protect from light and moisture. Store away from incompatible materials, such as strong oxidizing agents.[10]
- Spill Response: In case of a spill, evacuate the area. Wear full PPE, including respiratory protection if necessary. Contain the spill with an inert absorbent material (e.g., sand or vermiculite) and collect it into a labeled container for hazardous waste disposal.[9] Do not allow the material to enter drains or waterways.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[10][12]
 - Skin: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[10][12]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[12]
 - Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[12]

Conclusion

4-Chloro-7-nitrobenzofurazan (NBD-Cl) is a powerful and versatile tool for the chemical derivatization and fluorescent detection of a wide array of biologically and pharmaceutically relevant molecules. Its well-characterized physicochemical properties, predictable reactivity,

and the intense fluorescence of its derivatives underpin its value in sensitive analytical methods. By understanding its core properties and adhering to established protocols for its use and handling, researchers can effectively leverage NBD-Cl to achieve reliable and highly sensitive quantification in complex matrices.

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